

Core Thermodynamic Properties of n-Tetradecane

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Compound of Interest

Compound Name: *Tetradecane*

Cat. No.: *B157292*

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n-**Tetradecane** is a colorless, flammable liquid at standard conditions.[1] Its thermodynamic behavior is crucial for various applications, including its use as a component in transportation fuels and as a phase-change material for thermal energy storage.[2][3]

General and Physical Properties

The fundamental physical and chemical identifiers for n-**tetradecane** are summarized below.

Property	Value	Source
Chemical Formula	C ₁₄ H ₃₀	[4][5]
Molecular Weight	198.39 g/mol	[4][5]
CAS Registry Number	629-59-4	[4]
Appearance	Colorless Liquid	[1]
Density (at 25°C)	762.8 kg/m ³	[6]
Viscosity (at 25°C)	2.13 mPa·s	[1]

Phase Transition Data

The temperatures and pressures at which n-**tetradecane** undergoes phase changes are critical for many applications.

Property	Value	Unit	Source
Normal Melting Point (Tfus)	5.86 °C	°C	
279.01	K		
Normal Boiling Point (Tboil)	253.5	°C	[4]
526.65	K	[4]	
Triple Point Temperature (Ttriple)	279.01	K	[5]
Critical Temperature (Tc)	693 ± 3	K	[4]
Critical Pressure (Pc)	16 ± 2	bar	[4]
Critical Density (pc)	232	kg/m ³	[7]

Enthalpy and Entropy Data

Enthalpy (ΔH) and entropy (ΔS) are fundamental thermodynamic quantities that describe the energy and disorder of a system. The standard state is typically 298.15 K (25 °C) and 1 bar.

Property	Value	Unit	Phase	Source
Standard Enthalpy of Formation ($\Delta_f H^\circ$)	-348.4 ± 1.6	kJ/mol	Gas	[8]
	-419.6 ± 1.5	kJ/mol	Liquid	[8]
Standard Enthalpy of Combustion ($\Delta_c H^\circ$)	-9393.5 ± 1.6	kJ/mol	Gas	[8]
	-9322.3 ± 1.5	kJ/mol	Liquid	[8]
Enthalpy of Fusion ($\Delta_{fus} H$)	45.07	kJ/mol	Solid to Liquid	[9]
Enthalpy of Vaporization ($\Delta_{vap} H$ at 25°C)	71.3	kJ/mol	Liquid to Gas	[1][10]
Standard Molar Entropy (S°)	667.6 ± 1.3	J/(mol·K)	Gas	[8]
	496.1 ± 1.1	J/(mol·K)	Liquid	[8]

Heat Capacity

Heat capacity (C_p) measures the amount of heat required to raise the temperature of a substance by a certain amount at constant pressure.

Property	Value	Unit	Phase	Temperature (K)	Source
Constant Pressure Heat Capacity (Cp)	311.21	J/(mol·K)	Gas	298.15	[5]
436.4	J/(mol·K)	Liquid	298.15	[11]	
440.07	J/(mol·K)	Liquid	300	[8]	
525.43	J/(mol·K)	Liquid	400	[8]	

Experimental Protocols for Thermodynamic Data Determination

The accurate determination of thermodynamic properties relies on precise experimental techniques. The primary methods used for hydrocarbons like n-**tetradecane** include calorimetry and spectroscopy.

Calorimetry

Calorimetry directly measures heat changes associated with physical and chemical processes. [12] It is a cornerstone for obtaining data on heat capacity and enthalpies of transition and reaction. [13]

a) Differential Scanning Calorimetry (DSC)

- Principle: DSC measures the difference in heat flow between a sample and a reference as a function of temperature. [14] This technique is highly effective for determining phase transition temperatures (melting, crystallization) and heat capacities. [15]
- Methodology for Melting Point and Enthalpy of Fusion:
 - A small, precisely weighed sample of n-**tetradecane** (typically a few milligrams) is hermetically sealed in a sample pan (e.g., aluminum). An empty, sealed pan is used as a reference.

- The sample and reference pans are placed in the DSC instrument.
- A temperature program is initiated, typically involving cooling the sample to below its expected melting point, followed by a controlled heating ramp (e.g., 5-10 K/min).
- The instrument records the differential heat flow. An endothermic peak is observed as the sample melts.
- The onset temperature of the peak is typically taken as the melting point.^[15] The area under the peak is integrated to calculate the enthalpy of fusion ($\Delta_{\text{fus}}H$).^[3]
- The instrument is calibrated using certified standards (e.g., indium) with known melting points and enthalpies of fusion.

b) Bomb Calorimetry

- Principle: This technique is used to determine the enthalpy of combustion ($\Delta_c H^\circ$). A sample is ignited in a constant-volume container (the "bomb") filled with excess pure oxygen. The heat released by the combustion is absorbed by a surrounding water bath, and the temperature change of the water is measured.
- Methodology for Enthalpy of Combustion:
 - A weighed liquid sample of n-**tetradecane** is placed in a crucible inside the bomb.
 - The bomb is sealed, purged of air, and pressurized with a known excess of pure oxygen (e.g., 30 atm).
 - The bomb is submerged in a precisely measured quantity of water in an insulated container (the calorimeter).
 - The initial temperature of the water is recorded.
 - The sample is ignited via an electrical fuse.
 - The temperature of the water is monitored until it reaches a maximum and begins to cool. The maximum temperature rise is recorded.

- The heat capacity of the calorimeter (the "calorimeter constant") is determined separately by combusting a standard substance with a known heat of combustion (e.g., benzoic acid).
- The enthalpy of combustion is calculated from the temperature rise, the calorimeter constant, and corrections for factors like fuse wire combustion and acid formation.

Spectroscopic Methods

Spectroscopic techniques can be used to indirectly determine thermodynamic properties by monitoring changes in spectral features that are proportional to the extent of a process.[\[16\]](#)

- Principle: While not a primary method for properties like heat capacity, spectroscopy is valuable for studying equilibria.[\[17\]](#) By measuring how a spectral property (e.g., absorbance) changes with temperature, one can derive thermodynamic quantities like enthalpy (ΔH) and entropy (ΔS) for a given equilibrium process using the van 't Hoff equation.[\[18\]](#)[\[19\]](#)
- Methodology (General Approach for Equilibria):
 - Identify a spectroscopic feature (e.g., an absorption band in IR or UV-Vis) that changes predictably with the state of the system (e.g., concentration of a species in equilibrium).
 - Prepare a sample of n-**tetradecane** under controlled conditions (concentration, pressure).
 - Place the sample in a temperature-controlled cell within a spectrometer.
 - Record spectra at a series of different, precisely controlled temperatures.
 - Analyze the spectral changes to determine the equilibrium constant (K) at each temperature.
 - Plot $\ln(K)$ versus $1/T$ (a van 't Hoff plot). The slope of this plot is equal to $-\Delta H^\circ/R$, and the y-intercept is equal to $\Delta S^\circ/R$, where R is the gas constant.

Visualizations

Diagrams created using the DOT language provide clear visual representations of workflows and conceptual relationships.

Logical Workflow for Thermodynamic Property Determination

This diagram illustrates the logical flow from sample selection to final data analysis for determining the key thermodynamic properties of a substance like n-tetradecane.

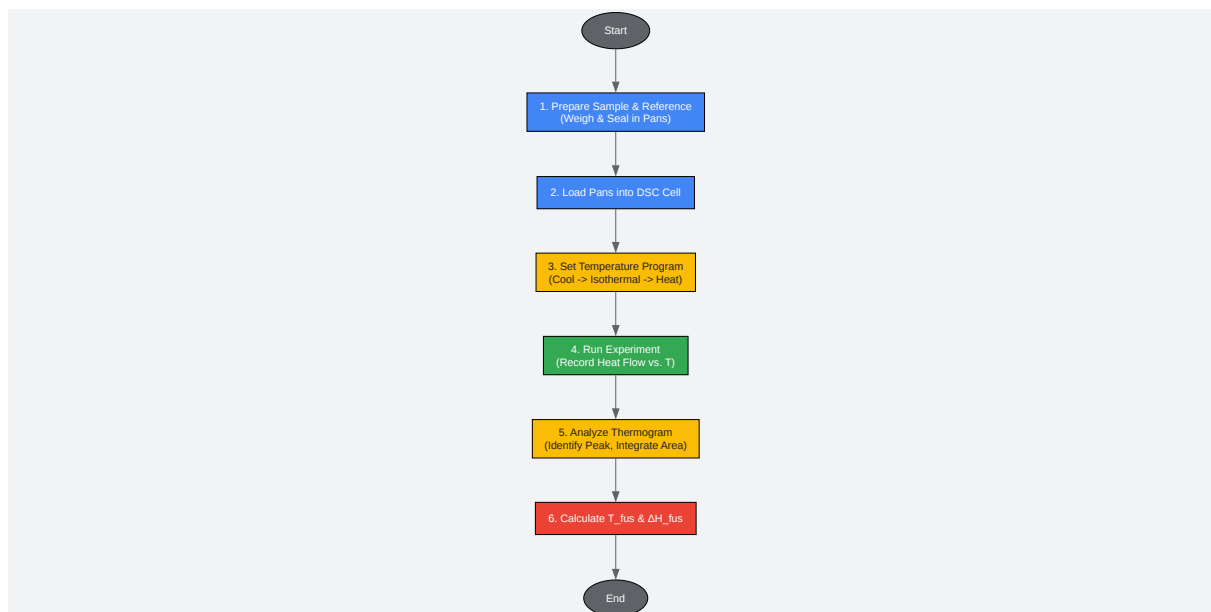


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Caption: Logical workflow for determining thermodynamic properties.

Experimental Workflow for DSC Measurement

This diagram details the specific steps involved in performing a Differential Scanning Calorimetry (DSC) experiment to measure the melting point and enthalpy of fusion.



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Caption: Experimental workflow for a DSC measurement.

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References

- 1. Tetradecane | C₁₄H₃₀ | CID 12389 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. mdpi.com [mdpi.com]

- 4. Tetradecane [webbook.nist.gov]
- 5. Tetradecane (CAS 629-59-4) - Chemical & Physical Properties by Cheméo [cheméo.com]
- 6. e3s-conferences.org [e3s-conferences.org]
- 7. n-tetradecane Density | enthalpy entropy | saturation temperature | pressure | specific heat capacity | viscosity | thermal conductivity and so on - eThermo Thermodynamics & Transport Properties Calculation [ethermo.us]
- 8. Tetradecane [webbook.nist.gov]
- 9. Tetradecane - Wikipedia [en.wikipedia.org]
- 10. Tetradecane [webbook.nist.gov]
- 11. Tetradecane [webbook.nist.gov]
- 12. How Calorimeters Enhance Oil and Gas Exploration Studies [eureka.patsnap.com]
- 13. research-repository.uwa.edu.au [research-repository.uwa.edu.au]
- 14. Summary of Methods for Testing the Thermodynamic Properties of Materials | Universal Lab Blog [universallab.org]
- 15. researchgate.net [researchgate.net]
- 16. Thermodynamic methods for model-independent determination of equilibrium binding isotherms for protein-DNA interactions: spectroscopic approaches to monitor binding - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. pubs.acs.org [pubs.acs.org]
- 18. pubs.acs.org [pubs.acs.org]
- 19. pubs.aip.org [pubs.aip.org]
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